

# Application Notes and Protocols for Staining Polyester Fibers with Solvent Orange 60

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## Compound of Interest

Compound Name: Solvent Orange 60

Cat. No.: B182703

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This document provides a detailed standard operating procedure for the staining of polyester fibers with **Solvent Orange 60**. It includes comprehensive experimental protocols, quantitative data summaries, and visual representations of the workflow and underlying principles.

## Introduction

**Solvent Orange 60**, also known as Transparent Orange 3G, is a solvent dye belonging to the amino ketone class.<sup>[1]</sup> It is characterized by its insolubility in water and solubility in various organic solvents.<sup>[2][3]</sup> This dye is noted for its high coloring power, excellent resistance to migration, and outstanding stability against heat, light, and acids/alkalis.<sup>[1]</sup> With a heat resistance of up to 300°C and a lightfastness rating of grade 7-8, it is a robust dye for demanding applications.<sup>[3]</sup> While primarily used in the coloring of plastics such as PVC, polystyrene, and ABS resins, it is also effectively employed in the coloration of polyester fiber original pulp.

Polyester fibers are hydrophobic and possess a highly crystalline structure, which makes them challenging to dye with conventional water-soluble dyes. Disperse dyes, which are non-ionic and have low water solubility, are the preferred class of dyes for polyester. The dyeing mechanism involves the transfer of the dye from a fine aqueous dispersion into the solid organic fiber. This process is significantly influenced by temperature, which swells the polyester fibers, increasing the intermolecular spaces and allowing the dye molecules to penetrate the fiber structure.

This document outlines two primary methods for staining polyester fibers with **Solvent Orange 60** in a laboratory setting: the Carrier Dyeing Method, which is performed at atmospheric pressure, and the High-Temperature Dyeing Method, which requires a pressurized vessel.

## Quantitative Data Summary

The following tables summarize the key quantitative parameters for the two described staining protocols.

Table 1: Reagents and Conditions for Carrier Dyeing Method

Parameter	Value	Reference
Solvent Orange 60	0.5 - 2.0% (owf)	
Carrier (e.g., phenol-based)	3.0 g/L	
Dispersing Agent	2.0 g/L	
Acetic Acid	1.0 g/L	
pH	4.5 - 5.5	
Liquor Ratio (M:L)	1:10	
Staining Temperature	90 - 100°C	
Staining Time	60 minutes	

Table 2: Reagents and Conditions for High-Temperature Dyeing Method

Parameter	Value	Reference
Solvent Orange 60	0.5 - 2.0% (owf)	
Dispersing Agent	1.0 - 2.0 g/L	
Acetic Acid	To adjust pH	
pH	4.5 - 5.5	
Liquor Ratio (M:L)	1:20 - 1:50	
Staining Temperature	130°C	
Staining Time	30 - 60 minutes	

Table 3: Post-Staining Reduction Clearing

Parameter	Value	Reference
Sodium Hydrosulfite	1.0 g/L	
Sodium Hydroxide	1.0 g/L	
Temperature	60°C	
Time	10 minutes	

owf: on the weight of fiber

## Experimental Protocols

### 3.1. Materials and Equipment

- Polyester fibers/fabric
- **Solvent Orange 60** dye powder
- Carrier agent (for carrier dyeing method)
- Dispersing agent

- Glacial acetic acid
- Sodium hydrosulfite
- Sodium hydroxide
- Distilled water
- Laboratory beaker or flask
- Heating mantle or water bath with stirring capability
- High-temperature, high-pressure dyeing apparatus (for high-temperature method)
- Thermometer
- pH meter or pH paper
- Graduated cylinders and pipettes
- Analytical balance

### 3.2. Protocol 1: Carrier Dyeing Method

This method is suitable for laboratories without high-pressure dyeing equipment. Carriers are organic compounds that swell the polyester fibers, allowing for dye penetration at temperatures around the boiling point of water.

- Preparation of the Dyebath:
  - Weigh the polyester fiber sample.
  - Calculate the required amount of **Solvent Orange 60** (e.g., for a 1% shade on a 10 g sample, use 0.1 g of dye).
  - Create a paste by mixing the dye powder with a small amount of dispersing agent and a little water.

- In a beaker, prepare the required volume of water according to the liquor ratio (e.g., for a 10 g sample at 1:10, use 100 mL of water).
- Add the dispersing agent (2 g/L) and carrier (3 g/L) to the water and stir until dissolved.
- Add the dye paste to the beaker and stir to ensure a uniform dispersion.
- Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Staining Procedure:
  - Introduce the polyester fibers into the dyebath at an initial temperature of 60°C.
  - Gradually raise the temperature of the dyebath to 90-100°C over 15-20 minutes.
  - Maintain this temperature for 60 minutes, with continuous stirring to ensure even dyeing.
- Post-Staining Treatment:
  - After 60 minutes, lower the temperature to 60°C.
  - Remove the fibers and rinse thoroughly with warm water, followed by cold water.
  - Perform a reduction clearing to remove any unfixed dye from the fiber surface (see section 3.4).
  - Rinse the fibers again and allow them to air dry.

### 3.3. Protocol 2: High-Temperature (HT) Dyeing Method

This is a common and efficient method for dyeing polyester, resulting in excellent dye penetration and fastness. It requires specialized high-temperature, high-pressure equipment.

- Preparation of the Dyebath:
  - Follow the same procedure as in the carrier dyeing method (section 3.2.1) to prepare the dye dispersion, but do not add a carrier agent. Adjust the liquor ratio as required (e.g., 1:20).

- Staining Procedure:
  - Place the polyester fibers and the prepared dyebath into the vessel of the high-temperature dyeing apparatus.
  - Seal the vessel and begin heating. Raise the temperature from 60°C to 130°C at a rate of approximately 2°C/min.
  - Maintain the temperature at 130°C for 30-60 minutes. The pressure inside the vessel will increase due to the high temperature.
- Post-Staining Treatment:
  - After the dyeing time is complete, cool the vessel down to 60°C as quickly as is safely possible.
  - Depressurize and open the vessel.
  - Remove the fibers, rinse thoroughly, and perform reduction clearing as described below.
  - Rinse the fibers finally and allow them to air dry.

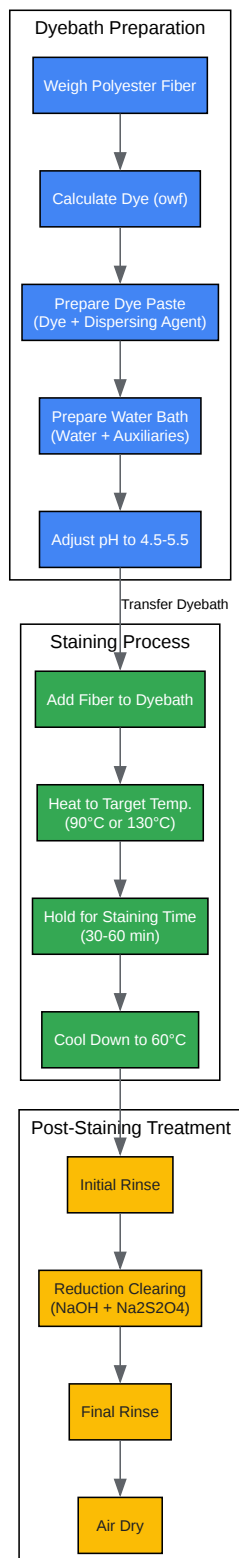
### 3.4. Reduction Clearing

This step is crucial for achieving good wash fastness by removing surface dye.

- Prepare a fresh bath with 1 g/L of sodium hydrosulfite and 1 g/L of sodium hydroxide.
- Immerse the stained fibers in this solution at 60°C for 10 minutes.
- Rinse the fibers thoroughly with hot water, then with cold water until the rinse water is clear.

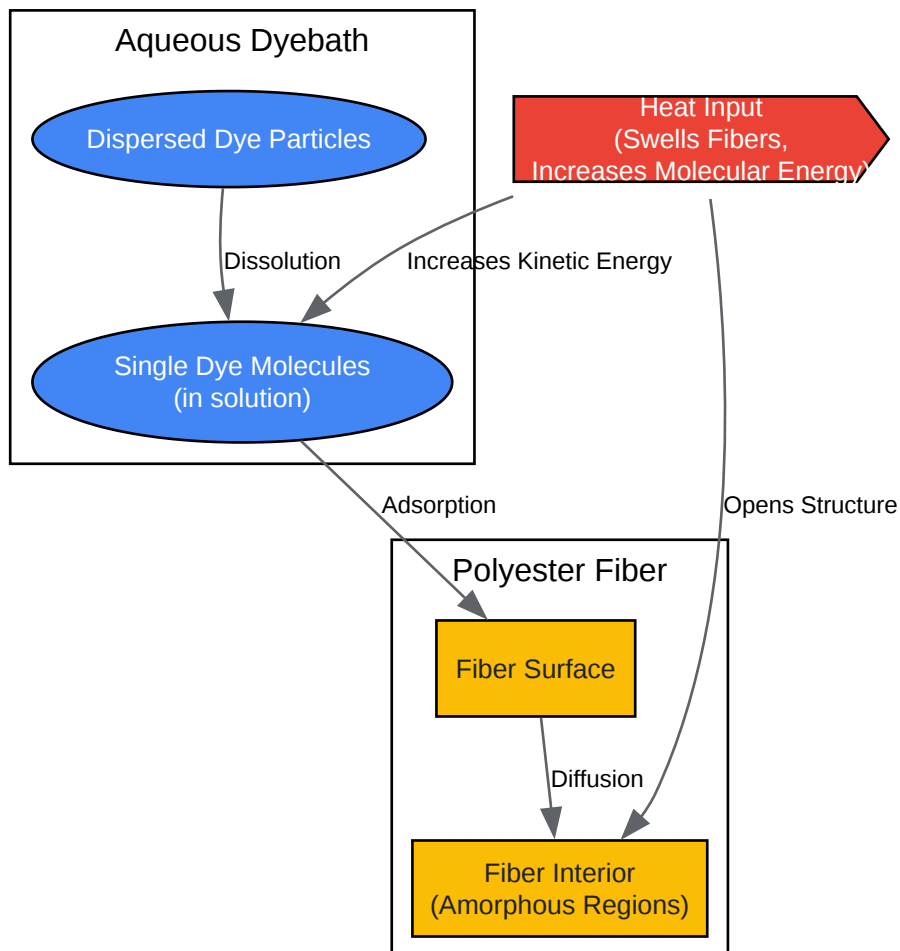
## Visualizations

## Experimental Workflow for Polyester Staining

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Caption: Experimental workflow for staining polyester fibers.

## Logical Relationship in Disperse Dyeing of Polyester



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Caption: Mechanism of disperse dye uptake by polyester fibers.

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## References

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- 2. Solvent Orange 60 Manufacturer in Mumbai, Solvent Orange 60 Exporter [dyestuff.co.in]



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